

Proper Disposal Procedures for 3,3,5-Trimethylcyclohexanone

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Compound of Interest

Compound Name: 3,3,5-Trimethylcyclohexanone

Cat. No.: B147574

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This guide provides essential safety and logistical information for the proper disposal of **3,3,5-trimethylcyclohexanone**, ensuring compliance and safety in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Information

3,3,5-Trimethylcyclohexanone is a combustible liquid that poses several health risks.^{[1][2][3]} It is harmful if swallowed, inhaled, or comes into contact with the skin, and can cause serious eye, skin, and respiratory irritation.^{[1][2][4]} Adherence to proper safety protocols is critical during handling and disposal.

Personal Protective Equipment (PPE): Before handling **3,3,5-trimethylcyclohexanone** or its waste, ensure the following PPE is worn:

- **Eye Protection:** Chemical safety goggles or a face shield.^[1]
- **Hand Protection:** Chemically resistant gloves (e.g., Type ABEK EN14387 respirator filter).^[5]
^[6]
- **Skin and Body Protection:** A lab coat or other protective clothing to prevent skin contact.^{[1][7]}
- **Respiratory Protection:** Use only in a well-ventilated area, preferably within a chemical fume hood.^[1] If ventilation is inadequate or for higher-level exposures, use an approved

respirator.[6]

Chemical and Physical Properties

The following table summarizes key quantitative data for **3,3,5-trimethylcyclohexanone**.

Property	Value
CAS Number	873-94-9[5]
Molecular Formula	C ₉ H ₁₆ O[4]
Molecular Weight	140.22 g/mol [4]
Appearance	Colorless to Almost Colorless Liquid[3]
Boiling Point	188-192 °C[5]
Flash Point	64 °C (147.2 °F)[5]
Density	0.887 g/mL at 25 °C[5]
Storage Class	10 - Combustible liquids[5]

GHS Hazard Classification

GHS Pictogram	Signal Word	Hazard Statements
GHS07	Warning	H227: Combustible liquid. [3]H302: Harmful if swallowed. [1]H312: Harmful in contact with skin.[1]H315: Causes skin irritation.[1]H319: Causes serious eye irritation.[1] [5]H332: Harmful if inhaled. [1]H335: May cause respiratory irritation.[1][5]

Step-by-Step Disposal Protocol

Disposal of **3,3,5-trimethylcyclohexanone** must be treated as hazardous waste in compliance with all local, state, and federal regulations.^{[8][9]} Do not pour it down the drain or dispose of it with regular trash.^{[10][11]}

Step 1: Waste Collection

- **Select a Container:** Use a designated, compatible hazardous waste container.^{[12][13]} The container must be in good condition, free from leaks, and have a secure, screw-top cap.^[12] The original product container is often a suitable choice.^{[12][13]} Do not use food-grade containers.^[12]
- **Transfer Waste:** Perform all waste transfers inside a chemical fume hood to minimize inhalation exposure.^[14] Do not fill the container beyond 90% capacity to allow for expansion.^[15]
- **Label the Container:** Immediately affix a "Hazardous Waste" label to the container.^[14] The label must include:
 - The words "Hazardous Waste".^[12]
 - The full chemical name: "**3,3,5-Trimethylcyclohexanone**". Do not use abbreviations or formulas.^{[12][14]}
 - A clear indication of the associated hazards (e.g., Flammable, Irritant, Toxic).^[12]

Step 2: Segregation and Storage

- **Store Safely:** Keep the waste container tightly closed except when adding waste.^{[1][15]}
- **Designate Area:** Store the container in a designated Satellite Accumulation Area (SAA), such as a secondary containment tray within a fume hood or a ventilated cabinet.^[12]
- **Segregate Incompatibles:** As a ketone, this waste should be stored with other non-halogenated organic solvents.^[15] Crucially, it must be kept separate from incompatible materials, especially oxidizing agents (e.g., nitrates, peroxides, perchlorates), to prevent dangerous reactions.^{[8][12]}

Step 3: Arrange for Professional Disposal

- Contact EHS: Do not attempt to transport or dispose of the waste yourself.^[13] Contact your institution's Environmental Health and Safety (EHS) or equivalent department to schedule a pickup.
- Licensed Disposal: The waste will be handled by a licensed professional waste disposal service, which may involve chemical incineration at a permitted facility.^[6]

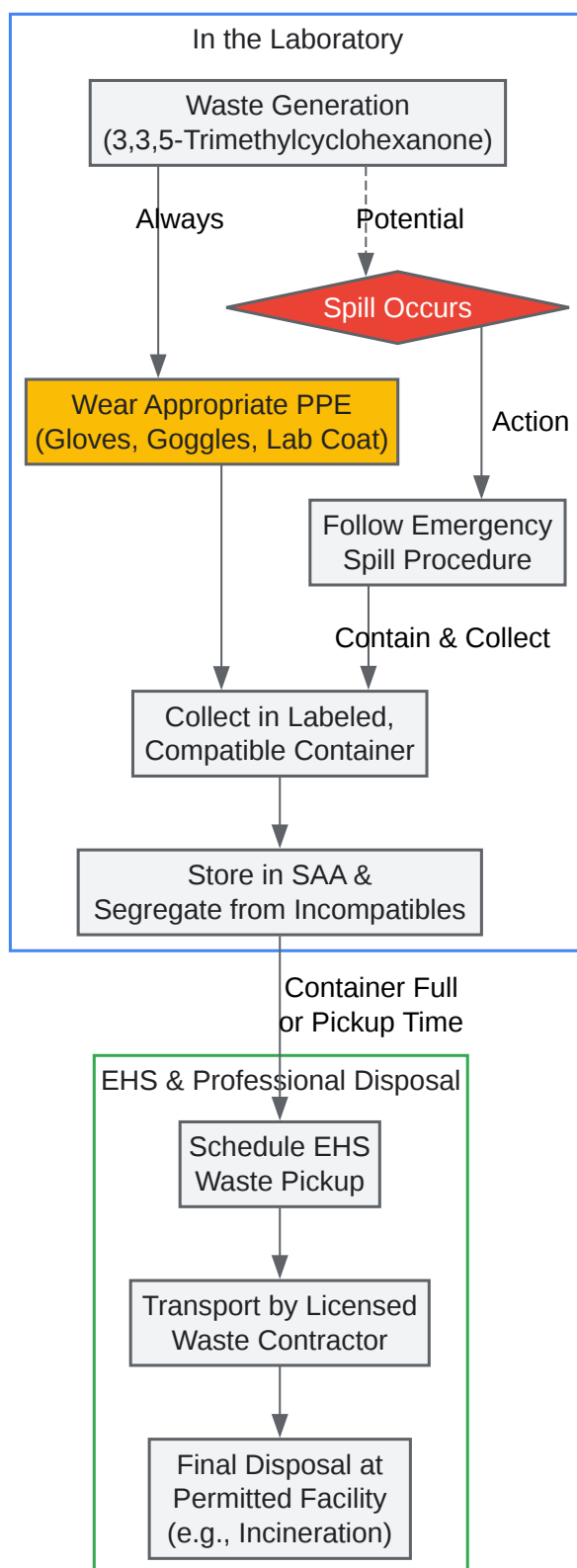
Emergency and Spill Procedures

Accidental spills must be cleaned up immediately while observing all safety precautions.^{[1][2]}

Spill Size	Containment and Cleanup Protocol
Minor Spill	<ol style="list-style-type: none">1. Ensure the area is well-ventilated and remove all ignition sources.^[1]2. Wearing appropriate PPE, contain the spill with an inert absorbent material such as sand, earth, or vermiculite.^[1]3. Carefully collect the absorbed material using spark-proof tools and place it into a suitable, labeled container for hazardous waste disposal.^{[1][2]}4. Clean the spill area.
Major Spill	<ol style="list-style-type: none">1. Evacuate all personnel from the immediate area and move upwind.^[1]2. Alert your institution's emergency services or fire brigade, informing them of the location and nature of the hazard.^[1]3. Prevent the spill from entering drains or waterways.^[1]4. Do not attempt to clean up a major spill without specialized training and equipment.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3,3,5-trimethylcyclohexanone**.



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